

Reproducibility of Research on 8-(Hydroxyamino)-8-oxooctanoic acid: A Comparative Guide

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Compound of Interest

Compound Name: 8-(Hydroxyamino)-8-oxooctanoic acid

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Currently, there is a notable absence of published studies specifically addressing the reproducibility of research findings concerning **8-(Hydroxyamino)-8-oxooctanoic acid**. This guide, therefore, focuses on presenting the available chemical and synthesis-related information for this compound, alongside data for related molecules to provide a contextual understanding for researchers, scientists, and drug development professionals. Without direct comparative experimental data, this document serves as a foundational resource for those interested in working with this molecule.

Chemical Properties and Synthesis Precursors

8-(Hydroxyamino)-8-oxooctanoic acid, also known as octanedioic acid hydroxyamide, is a derivative of octanoic acid.^[1] Its chemical structure and properties are summarized in the table below.

Property	Value	Source
IUPAC Name	8-(hydroxyamino)-8-oxooctanoic acid	[1]
Molecular Formula	C8H15NO4	[1]
Molecular Weight	189.21 g/mol	[1]
CAS Number	149647-86-9	[1]
Synonyms	Octanedioic acid hydroxyamide, UNII-S4CYV86ENG	[1]

Key precursors for the synthesis of **8-(Hydroxyamino)-8-oxooctanoic acid** include octanedioic acid (suberic acid) and its derivatives.

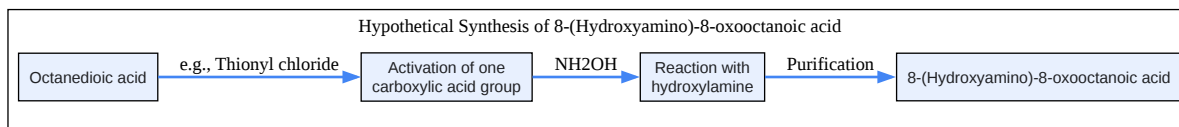
Insights from Related Compounds: Synthesis of 8-Aminooctanoic Acid

While detailed experimental protocols for the synthesis of **8-(Hydroxyamino)-8-oxooctanoic acid** are not readily available in the reviewed literature, examining the synthesis of a structurally related compound, 8-aminooctanoic acid, can provide valuable insights into potential synthetic strategies. 8-Aminooctanoic acid is a versatile molecule used in the synthesis of polyamides and as a linker in biochemical and pharmaceutical applications.[2]

A common synthetic route to 8-aminooctanoic acid starts from cyclooctanone and involves a Beckmann or Schmidt rearrangement to form a lactam, which is then hydrolyzed.[2] Another pathway involves the hydrolysis of methyl 8-aminooctanoate.[2]

Potential Synthetic Workflow

Based on the synthesis of related compounds, a hypothetical workflow for the synthesis of **8-(Hydroxyamino)-8-oxooctanoic acid** can be proposed. This workflow is for illustrative purposes and would require experimental validation.



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Caption: A potential, unverified synthetic route to **8-(Hydroxyamino)-8-oxooctanoic acid**.

Limitations and Future Directions

The lack of published data on the biological activity, signaling pathways, and comparative performance of **8-(Hydroxyamino)-8-oxooctanoic acid** presents a significant gap in the scientific literature. Future research should focus on:

- Establishing and publishing detailed, reproducible protocols for the synthesis and purification of **8-(Hydroxyamino)-8-oxooctanoic acid**.
- Investigating its biological effects in relevant in vitro and in vivo models.
- Conducting comparative studies against other relevant compounds to understand its relative efficacy and potential applications.

Without such foundational research, the reproducibility and potential utility of **8-(Hydroxyamino)-8-oxooctanoic acid** in any scientific or therapeutic context remain unevaluated. Researchers are encouraged to approach work with this compound with a focus on rigorous methodology and transparent reporting to build a reliable body of knowledge.

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References

- 1. 8-(Hydroxyamino)-8-oxooctanoic acid | C₈H₁₅NO₄ | CID 21490418 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 8-Aminooctanoic acid | 1002-57-9 | Benchchem [benchchem.com]
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